

5-Bromo-2-ethylpyridine safety and handling precautions

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Compound of Interest

Compound Name: 5-Bromo-2-ethylpyridine

Cat. No.: B1339753

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An In-depth Technical Guide to the Safety and Handling of 5-Bromo-2-ethylpyridine

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety precautions, handling procedures, and emergency responses related to **5-Bromo-2-ethylpyridine**.

Hazard Identification and Classification

5-Bromo-2-ethylpyridine is classified as a substance that requires careful handling due to its potential health hazards. The primary concerns associated with this chemical are irritation to the skin, eyes, and respiratory system.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Signal Word: Warning^{[1][2]}

Physicochemical and Toxicological Data

Comprehensive experimental data on the toxicological properties of **5-Bromo-2-ethylpyridine** is not readily available in the provided search results. However, the following table summarizes its known physical and chemical properties.

Property	Value	Source
Molecular Formula	C7H8BrN	[3]
Molecular Weight	186.05 g/mol	[1][3]
CAS Number	38749-90-5	[3]
Appearance	Clear Liquid	[4]
Purity	>97%	[3]

Note: Further toxicological studies may be required for a complete risk assessment.

Safe Handling and Storage Protocols

To minimize exposure and ensure a safe working environment, the following handling and storage procedures should be strictly adhered to.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[2][5]
- Avoid all personal contact, including inhalation of mists or vapors.[6]
- Wear appropriate personal protective equipment (PPE) at all times.[2][3]
- Wash hands and any exposed skin thoroughly after handling.[2][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5]
- Take precautionary measures against static discharge.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Store away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)
- Store in a locked-up area or an area accessible only to qualified or authorized personnel.
- Incompatible materials include strong oxidizing agents.[\[2\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure to **5-Bromo-2-ethylpyridine**.

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [2] [7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [7]

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical advice. [2] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. [2] If skin irritation occurs, seek medical advice. [2] Contaminated clothing should be removed and washed before reuse. [2]
Eye Contact	Rinse cautiously with water for several minutes. [2] If contact lenses are present, remove them if it is easy to do so and continue rinsing. [2] If eye irritation persists, seek medical attention. [2]
Ingestion	Rinse the mouth with water. [4] If the individual feels unwell, call a poison center or doctor for medical advice. [7]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Dry chemical
- Foam
- Water spray
- Carbon dioxide[\[2\]](#)

Specific Hazards:

- The chemical may decompose upon combustion or at high temperatures to generate poisonous fumes.[\[2\]](#)

- Hazardous combustion products can include carbon oxides, nitrogen oxides, and halogenated compounds.[2]
- Closed containers may explode when exposed to the heat of a fire.[2]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][7]

Accidental Release Measures

In the case of a spill or leak, the following procedures should be followed to contain and clean up the material safely.

Personal Precautions:

- Evacuate the area and keep unnecessary personnel away.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.[2]
- Avoid breathing vapors or mists.

Environmental Precautions:

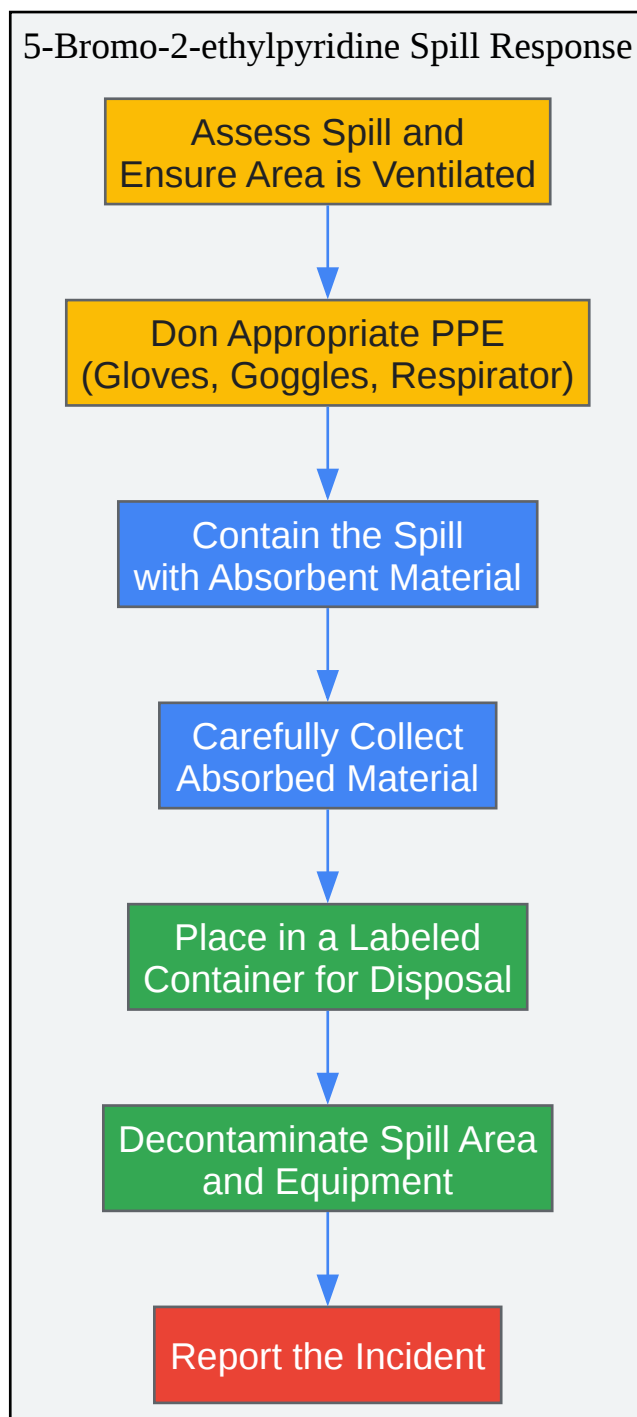
- Prevent the product from entering drains or waterways.[2]

Methods for Cleaning Up:

- For small spills, use an inert, liquid-absorbent material (e.g., Chemizorb®) to take up the spill.
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[6]
- Clean the affected area thoroughly.

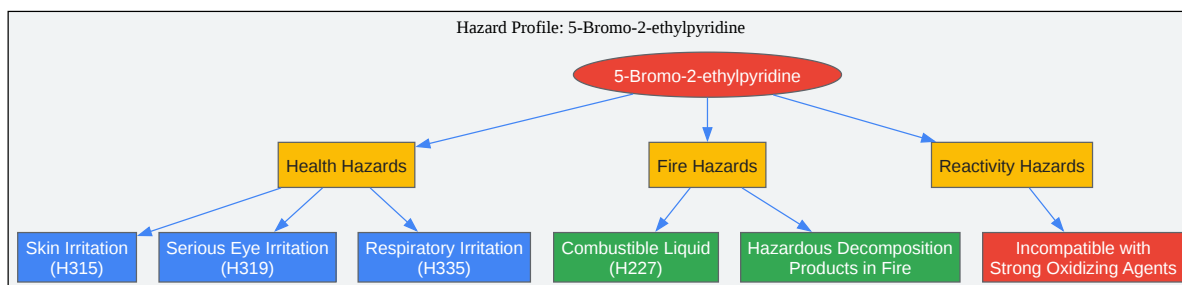
Visual Guides and Workflows

To further aid in the understanding of safety protocols, the following diagrams illustrate key logical workflows and relationships.



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Caption: Workflow for handling a spill of **5-Bromo-2-ethylpyridine**.



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Caption: Relationships between the primary hazards of **5-Bromo-2-ethylpyridine**.

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